

Synthesis of Mordant Yellow 10 from 4-aminobenzenesulfonic acid

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Compound of Interest

Compound Name: Mordant Yellow 10

Cat. No.: B1146792

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Synthesis of Mordant Yellow 10: A Technical Guide

An In-depth Overview for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis of **Mordant Yellow 10**, a monoazo dye, starting from the readily available precursor, 4-aminobenzenesulfonic acid (sulfanilic acid). The synthesis is a classic example of diazo coupling, a cornerstone of aromatic chemistry and dye synthesis. This document outlines the detailed experimental protocols, key reaction parameters, and expected outcomes, tailored for researchers, scientists, and professionals in drug development who may utilize such synthetic pathways.

Introduction

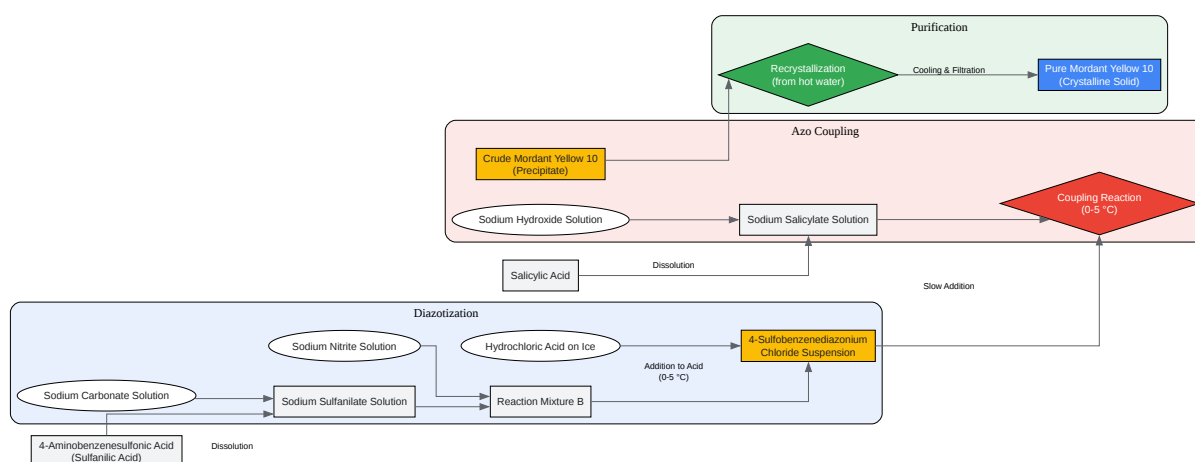
Mordant Yellow 10, also known as C.I. 14010, is synthesized through a two-step process: the diazotization of 4-aminobenzenesulfonic acid followed by an azo coupling reaction with 2-hydroxybenzoic acid (salicylic acid)[1][2]. The sulfonic acid group imparted by the starting material ensures the water solubility of the final dye, a crucial property for its application in textiles[3]. The overall reaction involves the conversion of the primary aromatic amine of sulfanilic acid into a reactive diazonium salt, which then acts as an electrophile in a substitution reaction with the electron-rich aromatic ring of salicylic acid.

Synthetic Pathway

The synthesis of **Mordant Yellow 10** proceeds via the following key stages:

- **Diazotization:** 4-aminobenzenesulfonic acid is treated with nitrous acid (generated in situ from sodium nitrite and a strong acid) at low temperatures to form the corresponding diazonium salt.
- **Azo Coupling:** The freshly prepared diazonium salt is then coupled with salicylic acid under controlled pH conditions to yield the final azo dye.

The logical workflow for this synthesis is depicted in the diagram below.



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References

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